

In-Depth Technical Guide to Tin(II) Acrylate

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Compound of Interest

Compound Name: *Tin(2+) acrylate*

Cat. No.: *B15175784*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tin(II) acrylate, also known as stannous acrylate, is an organotin compound with the chemical formula $C_6H_6O_4Sn$. As a derivative of acrylic acid, it holds potential as a monomer for the synthesis of functional polymers and materials. Organotin compounds, in general, are utilized in a variety of applications, including as catalysts, stabilizers, and biocidal agents. This guide provides a comprehensive overview of the available technical information for tin(II) acrylate, with a focus on its chemical identifiers, synthesis, and known applications, structured for a scientific audience.

Chemical Identifiers and Properties

A summary of the key identifiers and computed properties for tin(II) acrylate is provided below. This data is essential for substance identification, regulatory compliance, and theoretical modeling.^{[1][2]}

| Identifier Type | Value |
|-------------------|--|
| CAS Number | 94275-72-6 |
| Molecular Formula | C ₆ H ₆ O ₄ Sn |
| Molecular Weight | 260.82 g/mol [1] |
| IUPAC Name | prop-2-enoate;tin(2+)[1] |
| Synonyms | Stannous acrylate, Tin(2+) diacrylate |
| EC Number | 304-460-6 |
| PubChem CID | 57356749[1] |
| InChI | InChI=1S/2C3H4O2.Sn/c21-2-3(4)5;/h22H,1H2,(H,4,5);/q;+2/p-2[1] |
| InChIKey | FBXAIBZEZGSAAK-UHFFFAOYSA-L[1] |
| Canonical SMILES | C=CC(=O)[O-].C=CC(=O)[O-].[Sn+2][1] |

Synthesis of Tin(II) Acrylate

The synthesis of tin(II) acrylate can be achieved through the reaction of a soluble tin(II) salt with acrylic acid or an acrylate salt. A detailed experimental protocol is described below, adapted from the synthesis of metal acrylates for copolymerization.[3]

Experimental Protocol: Synthesis from Tin(II) Chloride

Materials:

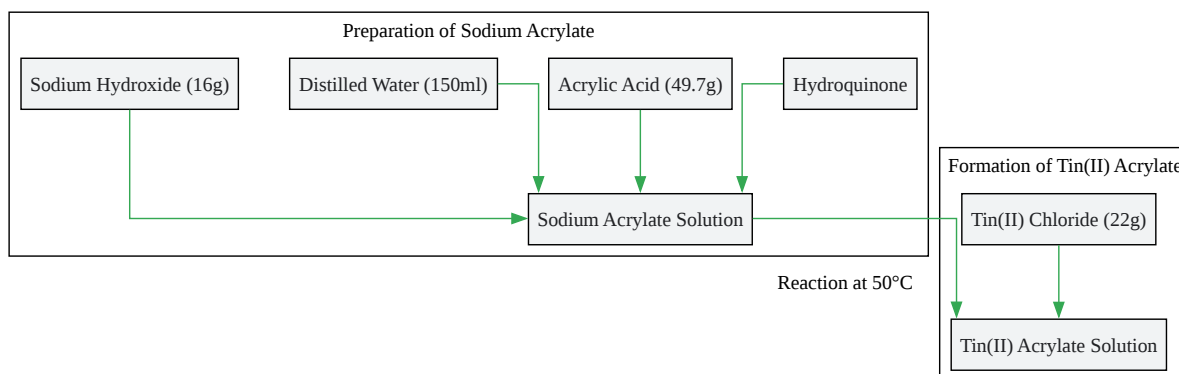
- Acrylic acid (CH₂=CHCOOH)
- Sodium hydroxide (NaOH)
- Tin(II) chloride (SnCl₂)
- Hydroquinone (as a polymerization inhibitor)
- Distilled water

Procedure:

- In a reaction flask, dissolve 16 g of sodium hydroxide in 150 ml of distilled water with stirring.
- To prevent premature polymerization of the acrylic acid, add a small amount of hydroquinone to the flask.
- Slowly add 49.7 g of acrylic acid dropwise to the sodium hydroxide solution. The temperature should be maintained between 35-40°C. Continue stirring for one hour until the alkali is completely dissolved, forming sodium acrylate.
- To the resulting sodium acrylate solution, add 22 g of tin(II) chloride salt.
- Heat the mixture to 50°C and continue stirring until the tin(II) chloride is completely dissolved and the reaction is complete. The final product is an aqueous solution of tin(II) acrylate.

A similar synthetic strategy involves the direct reaction of tin(II) chloride with methacrylic acid in an appropriate solvent like ethanol to produce tin(II) methacrylate, suggesting a general pathway for the synthesis of tin(II) carboxylates.^[4]

Synthesis Workflow



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Caption: Synthesis workflow for tin(II) acrylate.

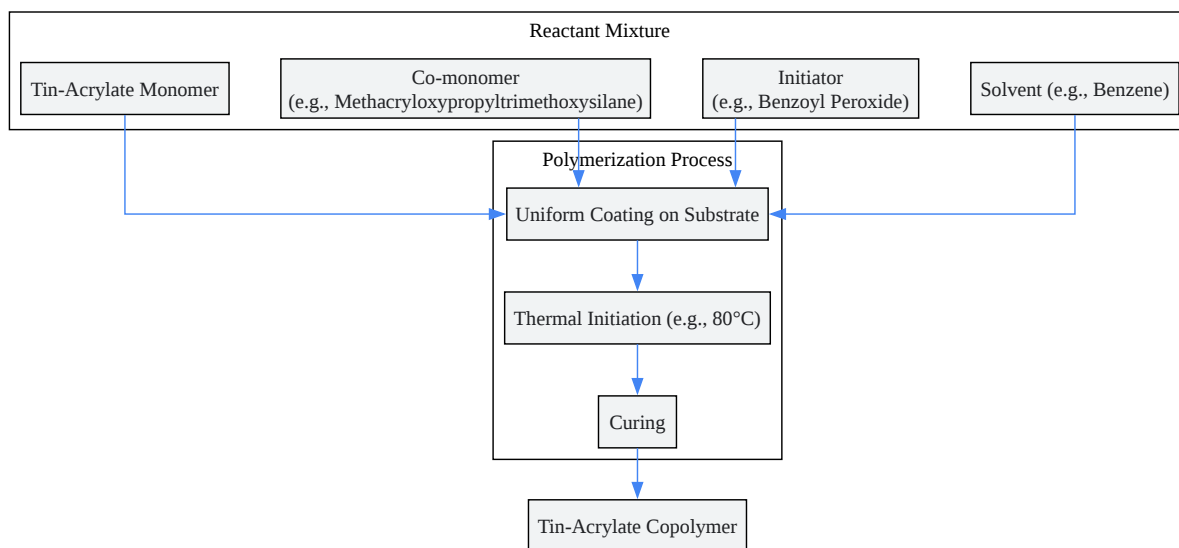
Applications and Research

While specific applications of tin(II) acrylate in drug development are not well-documented in publicly available literature, organotin compounds, in general, have been investigated for their biological activities. Organotin(IV) carboxylates, for instance, have been reviewed for their potential as antitumoral and antimicrobial agents. The biological activity of these compounds is often attributed to the interaction of the tin cation with biological macromolecules.

In materials science, tin(II) acrylate serves as a monomer in polymerization reactions. One documented application involves its use in the synthesis of a tin-acrylate/methacryloxypropyltrimethoxysilane copolymer, which acts as a binder for roofing granules.^[5] Tin(II) compounds, such as tin(II) octoate, are also widely used as catalysts in ring-opening polymerization, for example, in the synthesis of polylactide (PLA) and other polyesters for biomedical applications.^{[6][7]}

Polymerization Workflow Example

The following diagram illustrates a general workflow for the copolymerization of a tin-acrylate monomer.



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Caption: General workflow for tin-acrylate copolymerization.

Conclusion

Tin(II) acrylate is a specialty chemical with established identifiers and synthesis routes. While its primary documented applications are in materials science, particularly in the formation of copolymers, the broader family of organotin compounds has been a subject of interest in medicinal chemistry. For researchers in drug development, tin(II) acrylate could be of interest as a precursor for novel organotin-containing polymers or as a standalone compound for biological screening. Further research is required to elucidate its specific biological activities and potential therapeutic applications.

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